

Application Notes and Protocols for OSS_128167 in Cell Culture Experiments

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Compound of Interest

Compound Name: OSS_128167

Cat. No.: B15608599

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **OSS_128167**, a selective inhibitor of Sirtuin 6 (SIRT6), in cell culture experiments. The information compiled here is intended to facilitate research into the biological roles of SIRT6 and the therapeutic potential of its inhibition.

Introduction

OSS_128167 is a potent and selective small molecule inhibitor of SIRT6, a member of the sirtuin family of NAD⁺-dependent protein deacetylases.[1][2] SIRT6 plays a crucial role in various cellular processes, including DNA repair, metabolism, and inflammation, primarily through the deacetylation of histone H3 at lysine 9 (H3K9ac) and other non-histone protein targets.[3][4] By inhibiting SIRT6, **OSS_128167** serves as a valuable tool to investigate the downstream effects of SIRT6 inactivation and to explore its potential in therapeutic areas such as oncology and virology.[5][6]

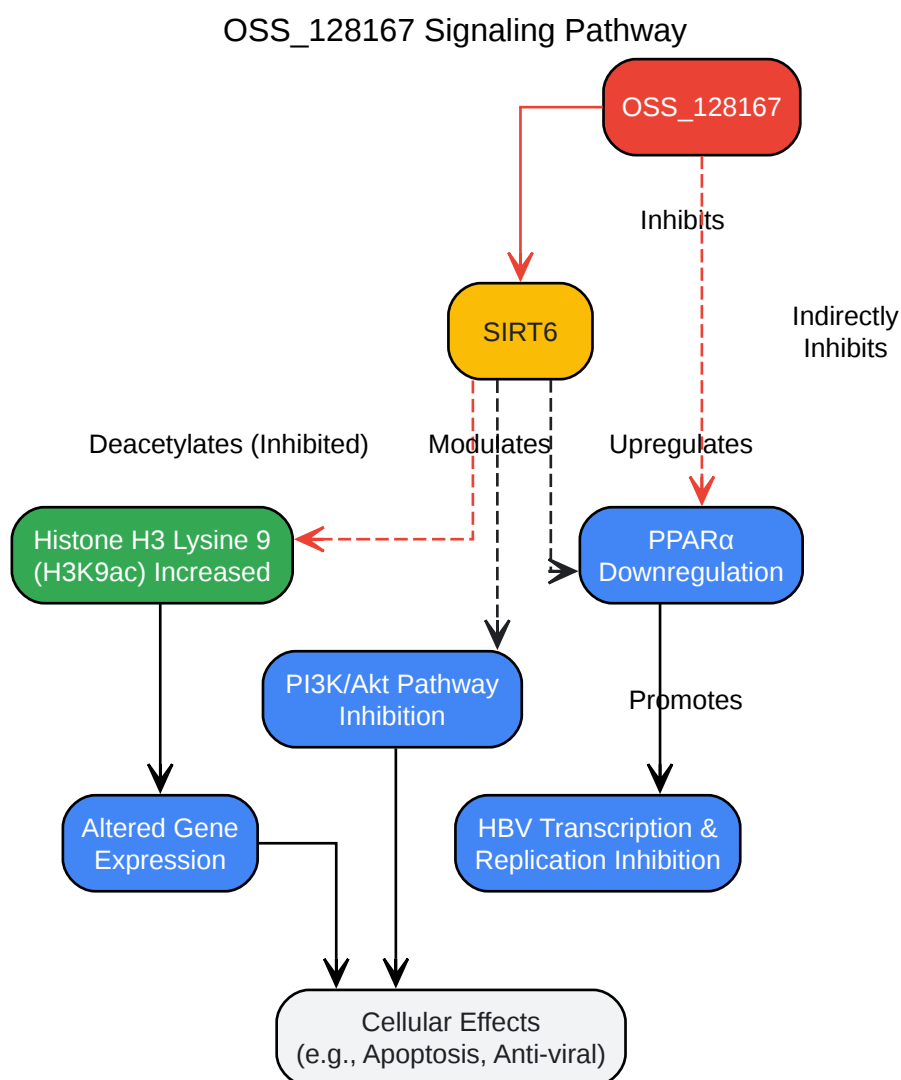
Mechanism of Action

OSS_128167 selectively inhibits the enzymatic activity of SIRT6. This inhibition leads to an increase in the acetylation of its substrates, most notably H3K9.[2][7] The hyperacetylation of H3K9 can alter gene expression, leading to various cellular responses. For instance, increased H3K9 acetylation at the promoters of specific genes can modulate their transcription.[4]

OSS_128167 has demonstrated greater selectivity for SIRT6 over other sirtuins like SIRT1 and SIRT2.[1][7]

A key downstream effect of SIRT6 inhibition by **OSS_128167** is the modulation of the PI3K/Akt signaling pathway, which is implicated in cell survival and proliferation.[3] Furthermore, **OSS_128167** has been shown to restrict Hepatitis B Virus (HBV) transcription and replication by targeting the transcription factor Peroxisome Proliferator-Activated Receptors α (PPAR α).[6]

Signaling Pathway Modulated by OSS_128167



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Caption: Mechanism of **OSS_128167** action on the SIRT6 signaling pathway.

Quantitative Data

The following tables summarize the key quantitative parameters of **OSS_128167** from various in vitro studies.

Table 1: IC50 Values of **OSS_128167**

Target	IC50 (μM)	Source
SIRT6	89	[1] [2] [7]
SIRT1	1578	[1] [2] [7]
SIRT2	751	[1] [2] [7]

Table 2: Recommended Working Concentrations and Incubation Times in Cell Culture

Cell Line	Assay Type	Concentration (µM)	Incubation Time (hours)	Observed Effect	Source
BxPC3	H3K9 Acetylation	100	18	Increased H3K9 acetylation	[7]
BxPC3	GLUT-1 Expression	12.5 - 200	24	Increased GLUT-1 expression	[7]
BxPC3	TNF-α Secretion	100	18	Decreased PMA-induced TNF-α secretion	[1]
HepG2.2.15	HBV Replication	100	96	Decreased HBV core DNA and 3.5-Kb RNA levels	[1]
HepG2-NTCP	HBV Replication	100	96	Decreased HBV core DNA and 3.5-Kb RNA levels	[1]
Multiple Myeloma (NCI-H929, LR-5, Dox40)	Chemosensitization	200	-	Induced chemosensitization	[1]
H9c2	Fibrosis and Apoptosis	-	-	Aggravated high glucose-induced effects	[8]

Experimental Protocols

Preparation of OSS_128167 Stock Solution

Materials:

- **OSS_128167** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes

Protocol:

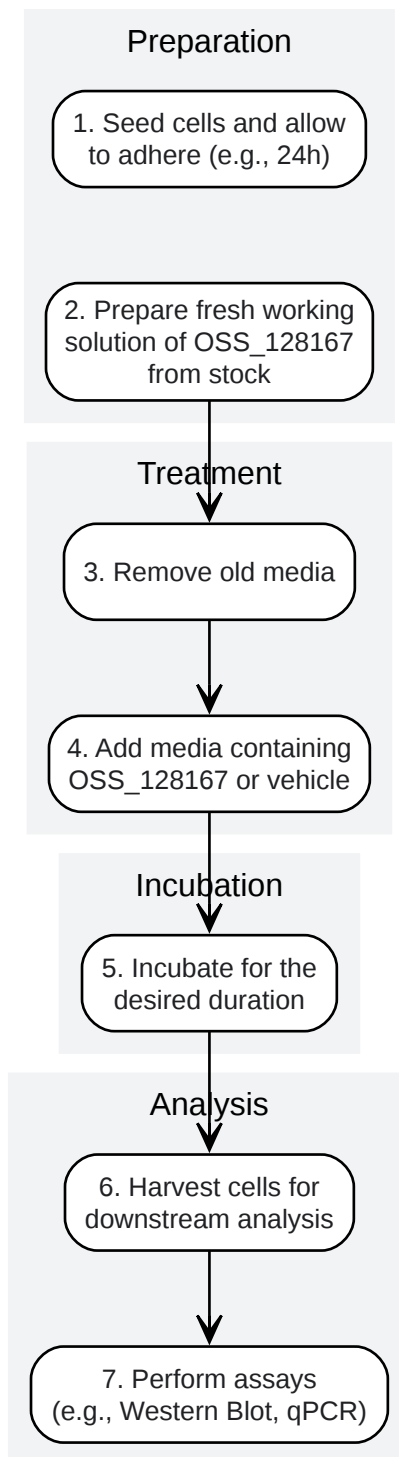
- Based on the manufacturer's instructions, **OSS_128167** is soluble in DMSO.^[9] For example, to prepare a 10 mM stock solution, dissolve 3.66 mg of **OSS_128167** (Molecular Weight: 366.32 g/mol) in 1 mL of DMSO.^[7]
- Vortex thoroughly to ensure complete dissolution. Gentle warming or sonication may be used if necessary.^[10]
- Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for longer-term storage (up to one year).^{[1][9]}

General Cell Culture Treatment Protocol

This protocol provides a general workflow for treating adherent cells with **OSS_128167**.

Specific parameters such as cell seeding density, treatment concentration, and incubation time should be optimized for each cell line and experimental objective.

General Workflow for OSS_128167 Cell Treatment



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Caption: A generalized workflow for treating cultured cells with **OSS_128167**.

Materials:

- Cultured cells in appropriate vessels (e.g., 6-well plates)
- Complete cell culture medium
- **OSS_128167** stock solution
- Vehicle control (e.g., DMSO)
- Phosphate-buffered saline (PBS)

Protocol:

- **Cell Seeding:** Seed cells at a density that will ensure they are in the exponential growth phase and have not reached confluency at the time of harvesting. For example, plate 4×10^5 BxPC3 cells per well in a 6-well plate and allow them to adhere for 24 hours.^[7]
- **Preparation of Working Solution:** On the day of the experiment, thaw an aliquot of the **OSS_128167** stock solution. Dilute the stock solution to the desired final concentration in fresh, pre-warmed complete cell culture medium. Prepare a vehicle control medium containing the same final concentration of DMSO as the highest concentration of **OSS_128167** used.
- **Treatment:** Carefully aspirate the old medium from the cell culture plates. Wash the cells once with sterile PBS, if necessary. Add the prepared medium containing **OSS_128167** or the vehicle control to the respective wells.
- **Incubation:** Return the cells to the incubator and culture for the desired period (e.g., 18 to 96 hours, depending on the assay).^{[1][7]}
- **Downstream Analysis:** Following incubation, harvest the cells for downstream applications such as Western blotting for H3K9ac levels, qPCR for gene expression analysis, or cell viability assays.

Protocol for Assessing H3K9 Acetylation by Western Blot

Materials:

- Treated and control cell lysates
- Protein quantification assay (e.g., BCA assay)
- SDS-PAGE gels and running buffer
- Transfer apparatus and membranes (e.g., PVDF)
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-acetyl-H3K9 and anti-total Histone H3
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Protocol:

- Protein Extraction and Quantification: After treatment with **OSS_128167**, lyse the cells in a suitable lysis buffer containing protease and phosphatase inhibitors. Quantify the protein concentration of each lysate.
- SDS-PAGE and Transfer: Load equal amounts of protein from each sample onto an SDS-PAGE gel. Separate the proteins by electrophoresis and then transfer them to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody against acetyl-H3K9 (diluted according to the manufacturer's recommendation) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.

- Wash the membrane three times with TBST.
- Detection: Apply the chemiluminescent substrate and visualize the protein bands using an appropriate imaging system.
- Normalization: Strip the membrane and re-probe with an antibody against total Histone H3 as a loading control to normalize the levels of acetylated H3K9.

Concluding Remarks

OSS_128167 is a critical research tool for elucidating the functions of SIRT6. The protocols and data presented here provide a foundation for designing and executing experiments to investigate the impact of SIRT6 inhibition on various cellular processes. As with any experimental system, it is crucial to perform appropriate dose-response and time-course studies to determine the optimal conditions for your specific cell line and research question.

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